

chlorofluoroacetic acid physical properties (boiling point, melting point)

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Compound of Interest

Compound Name: Chlorofluoroacetic acid

Cat. No.: B1211338

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Chlorofluoroacetic Acid: A Technical Overview of its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the physical properties of **chlorofluoroacetic acid**, specifically its boiling and melting points. The document outlines the experimentally determined values for these properties and details the common methodologies employed for their measurement. This information is crucial for the handling, characterization, and application of this compound in research and development settings.

Core Physical Properties

The boiling and melting points are fundamental physical constants that provide insights into the intermolecular forces and purity of a compound. For **chlorofluoroacetic acid** (CAS No: 471-44-3), these values have been well-established in the scientific literature.

Data Summary

The quantitative data for the key physical properties of **chlorofluoroacetic acid** are summarized in the table below for quick reference.

Physical Property	Value
Boiling Point	162 °C
Melting Point	150-153 °C

Experimental Determination Protocols

The accurate determination of boiling and melting points is paramount for the verification of a substance's identity and purity. The following sections describe the standard experimental protocols used to measure these physical properties for organic compounds like **chlorofluoroacetic acid**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions into a liquid state. For pure crystalline solids, this transition occurs over a narrow temperature range. The Thiele tube method is a common and effective technique for this determination.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Protocol: Thiele Tube Method

- **Sample Preparation:** A small amount of the finely powdered, dry **chlorofluoroacetic acid** is packed into a capillary tube, which is sealed at one end.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then inserted into a Thiele tube containing a high-boiling point oil, such as silicone or mineral oil.[\[1\]](#)[\[3\]](#)
- **Heating:** The side arm of the Thiele tube is gently heated. The unique shape of the tube facilitates the circulation of the oil via convection currents, ensuring uniform temperature distribution throughout the bath.[\[2\]](#)[\[3\]](#)
- **Observation:** The temperature is monitored closely as it rises. The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has completely liquefied.[\[1\]](#)[\[2\]](#) For a pure compound, this range is typically narrow, often within 0.5-1.0°C.

Boiling Point Determination

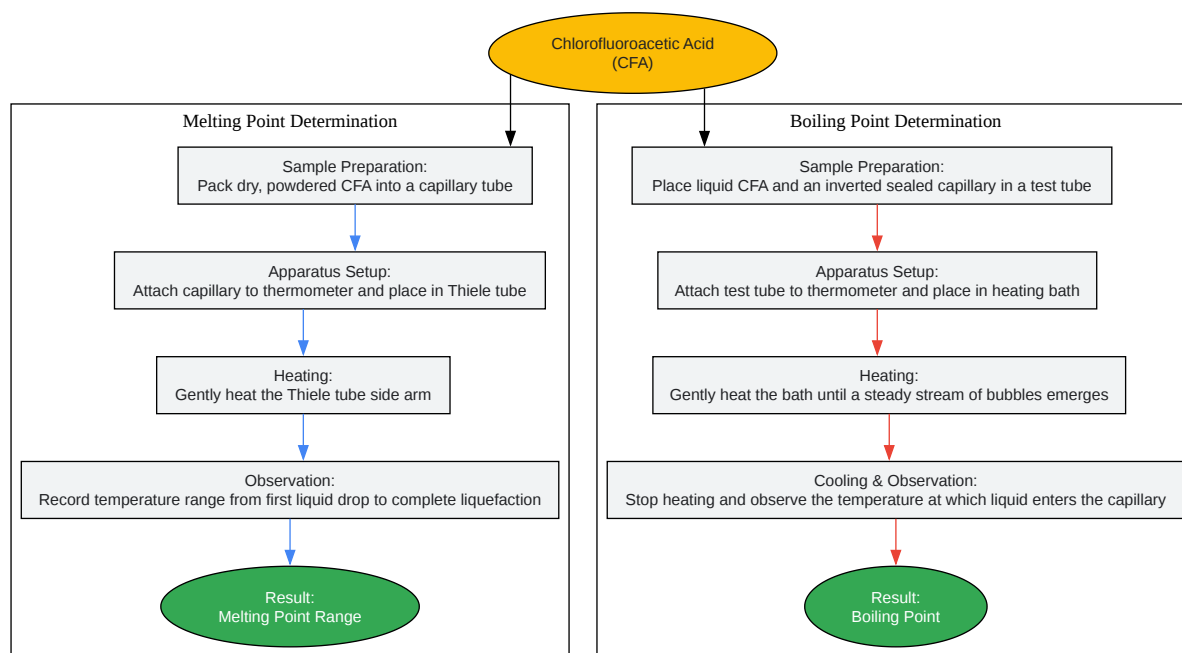
The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. The capillary method is a widely used technique for determining the boiling point of a small quantity of liquid.^[7]^[8]

Protocol: Capillary Method

- **Sample Preparation:** A small amount of liquid **chlorofluoroacetic acid** is placed in a small test tube or fusion tube. A capillary tube, sealed at one end, is inverted and placed within the test tube containing the liquid sample.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a heating bath, commonly a Thiele tube or a similar apparatus, ensuring the sample is below the oil level.^[9]
- **Heating:** The heating bath is gently and slowly heated. As the temperature increases, the air trapped in the capillary tube will expand and be expelled, seen as a stream of bubbles.
- **Observation:** Heating is continued until a steady and rapid stream of bubbles emerges from the open end of the capillary tube. At this point, the heating is stopped.^[9] The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid is drawn up into the capillary tube.^[7] This occurs when the vapor pressure of the sample equals the atmospheric pressure.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **chlorofluoroacetic acid**.



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Caption: Workflow for determining the melting and boiling points of **chlorofluoroacetic acid**.

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